

L-xylonic acid conjugate acid L-xylonate properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-xylonic acid*

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An In-depth Technical Guide to the Properties of **L-Xylonic Acid** and its Conjugate Base, L-Xylonate

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-xylonic acid, a five-carbon aldonic acid, and its conjugate base, L-xylonate, are increasingly recognized for their potential in various industrial and biomedical applications. Derived from the oxidation of L-xylose, a component of hemicellulose, these molecules represent a key area of interest in the development of bio-based chemicals and pharmaceuticals. This technical guide provides a comprehensive overview of the core properties of **L-xylonic acid** and L-xylonate, detailed experimental protocols for their analysis, and a discussion of their known biological significance.

Chemical and Physical Properties

L-xylonic acid is a water-soluble, non-volatile, and non-toxic organic acid.^{[1][2]} Its properties are comparable to those of D-gluconic acid, a widely used commodity chemical.^[1] The quantitative properties of **L-xylonic acid** and L-xylonate are summarized in the tables below.

Table 1: General Properties of L-Xylonic Acid

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₆	[3]
Molecular Weight	166.13 g/mol	[3][4]
Appearance	White solid	[3]
Melting Point	120–122 °C	[3]
pKa	~3.65	[5]
Solubility	Water-soluble, Sparingly soluble in Methanol	[3][6]
Optical Activity	[\alpha]/D -18±2°, c = 1 in H ₂ O	[4]

Table 2: Properties of L-Xylonate (Conjugate Base)

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₉ O ₆ ⁻	
Molecular Weight	165.12 g/mol	
Charge	-1	

Biological and Biochemical Properties

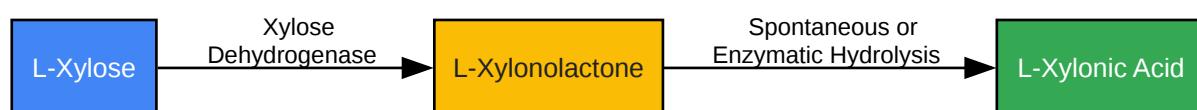
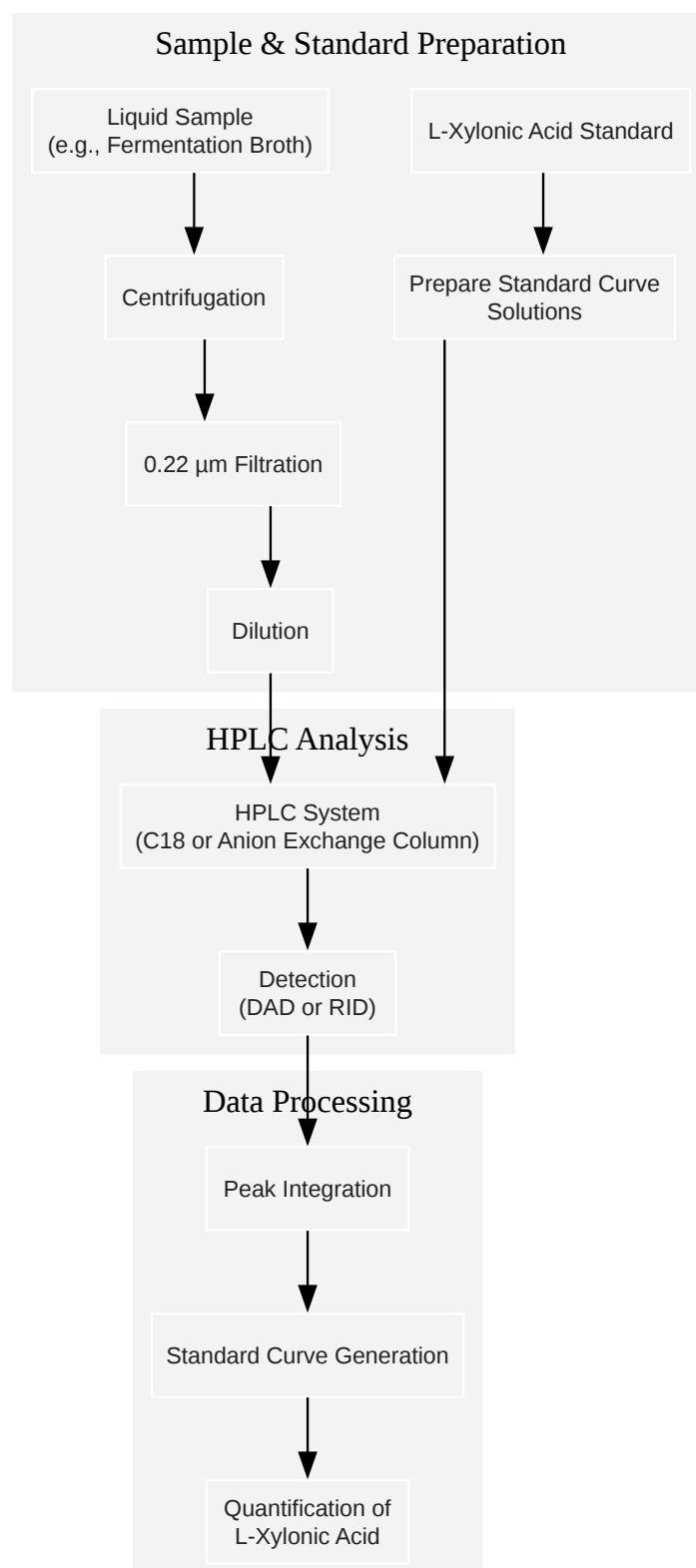
Metabolic Production

L-xylonic acid is a metabolic product of L-xylose oxidation in various microorganisms. The biotechnological production of xylonic acid is a subject of ongoing research, with organisms like *Gluconobacter oxydans* being particularly efficient in this conversion.^[7] The accumulation of D-xylonic acid has been identified as a potential bottleneck in some engineered metabolic pathways, and its toxicity at high concentrations can perturb cell growth and enzymatic activity.^[8]

Chelation

L-xylonic acid and its conjugate base, L-xylonate, are known to be effective chelating agents.^[9] This property allows them to bind to metal ions, which is relevant for applications such as

their use as a dispersant in cement.[\[5\]](#)



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- To cite this document: BenchChem. [L-xyloonic acid conjugate acid L-xyloionate properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1240044#l-xyloonic-acid-conjugate-acid-l-xyloionate-properties\]](https://www.benchchem.com/product/b1240044#l-xyloonic-acid-conjugate-acid-l-xyloionate-properties)

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